

# An In-depth Technical Guide to 2-(2-Methoxy-5-methylphenyl)acetaldehyde

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## Compound of Interest

Compound Name:	2-(2-Methoxy-5-methylphenyl)acetaldehyde
CAS No.:	676608-50-7
Cat. No.:	B12438319

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## Abstract

This technical guide provides a comprehensive overview of **2-(2-Methoxy-5-methylphenyl)acetaldehyde**, a substituted aromatic aldehyde of interest in synthetic organic chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document synthesizes information from established chemical principles and data on closely related structural analogs. The guide covers the compound's identification, physicochemical properties, a proposed synthetic pathway, potential applications in research and drug development, recommended analytical methodologies for its characterization, and essential safety and handling protocols. This document is intended to serve as a foundational resource for researchers, chemists, and professionals in drug discovery and development, enabling them to understand and work with this compound and its derivatives.

## Introduction and Chemical Identity

**2-(2-Methoxy-5-methylphenyl)acetaldehyde** belongs to the class of phenylacetaldehydes, which are characterized by an acetaldehyde group attached to a phenyl ring.<sup>[1]</sup> The

substitution pattern on the aromatic ring, specifically the methoxy and methyl groups, is anticipated to modulate the compound's chemical reactivity and biological activity. While not a widely commercialized chemical, its structural motifs are relevant in medicinal chemistry and fragrance science. This guide aims to consolidate the known information and provide expert-driven insights into its synthesis and characterization.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-(2-Methoxy-5-methylphenyl)acetaldehyde
CAS Number	676608-50-7
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	164.20 g/mol
Synonyms	Benzeneacetaldehyde, 2-methoxy-5-methyl-

## Physicochemical Properties (Predicted and Analog-Based)

Direct experimental data for the physicochemical properties of **2-(2-Methoxy-5-methylphenyl)acetaldehyde** are not readily available in the literature. The following table summarizes key properties based on computational predictions and data from its parent compound, phenylacetaldehyde.

Table 2: Physicochemical Properties

Property	Predicted/Analog Value	Notes
Appearance	Colorless to pale yellow liquid	Based on phenylacetaldehyde. [2]
Odor	Floral, sweet	Aromatic aldehydes often possess characteristic scents. [3]
Boiling Point	Not available	Likely higher than phenylacetaldehyde (195 °C) due to increased molecular weight.[3]
Melting Point	Not applicable (liquid at STP)	Based on phenylacetaldehyde. [3]
Solubility	Soluble in organic solvents (e.g., ethanol, ether, acetone). Limited solubility in water.	General property of substituted aromatic aldehydes.
Stability	Susceptible to oxidation to the corresponding carboxylic acid. May polymerize under certain conditions.[4]	Should be stored under an inert atmosphere and protected from light and heat.

## Proposed Synthesis Pathway

A plausible and efficient synthesis of **2-(2-Methoxy-5-methylphenyl)acetaldehyde** involves a two-step process starting from commercially available 5-methylsalicylaldehyde. The first step is the methylation of the phenolic hydroxyl group to yield the key intermediate, 2-methoxy-5-methylbenzaldehyde. The second step is a one-carbon homologation of this aldehyde to the target phenylacetaldehyde derivative.

### Step 1: Synthesis of 2-Methoxy-5-methylbenzaldehyde (CAS: 7083-19-4)

This initial step involves the etherification of the phenolic group of 5-methylsalicylaldehyde. A standard Williamson ether synthesis is a suitable method.[5]

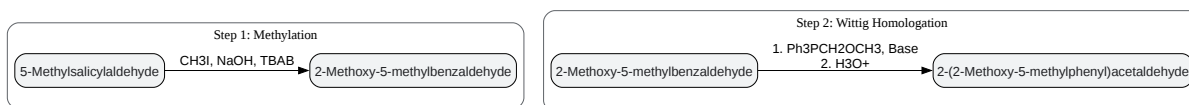
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, add 5-methylsalicylaldehyde (1 equivalent) to a suitable solvent such as dichloromethane.<sup>[5]</sup> Add an aqueous solution of sodium hydroxide (3 equivalents).
- **Phase Transfer Catalyst:** Introduce a phase-transfer catalyst, such as tetrabutylammonium hydroxide (2 equivalents), to the biphasic mixture.
- **Methylation:** Add iodomethane (5 equivalents) to the reaction mixture.
- **Reaction Monitoring:** Stir the mixture vigorously at room temperature for 3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, perform a liquid-liquid extraction with dichloromethane. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- **Purification:** Concentrate the organic phase under reduced pressure. Purify the crude product by column chromatography on silica gel to yield 2-methoxy-5-methylbenzaldehyde.<sup>[5]</sup>

## Step 2: One-Carbon Homologation to 2-(2-Methoxy-5-methylphenyl)acetaldehyde

The conversion of an aldehyde to its one-carbon homologated counterpart is a common transformation in organic synthesis. The Wittig reaction, utilizing methoxymethylenetriphenylphosphine, is a well-established and reliable method for this purpose.<sup>[6][7][8]</sup>

- **Ylide Formation:** In a dry, inert atmosphere (e.g., nitrogen or argon), suspend methoxymethyltriphenylphosphonium chloride (1.1 equivalents) in anhydrous tetrahydrofuran (THF). Cool the suspension in an ice bath. Add a strong base, such as *n*-butyllithium or sodium hydride, dropwise to generate the ylide (a deep red or orange color is typically observed).
- **Aldehyde Addition:** Dissolve 2-methoxy-5-methylbenzaldehyde (1 equivalent) in anhydrous THF and add it dropwise to the ylide solution at 0 °C.

- Reaction: Allow the reaction mixture to warm to room temperature and stir for several hours, monitoring by TLC.
- Hydrolysis: Upon completion of the Wittig reaction, quench the reaction by the careful addition of aqueous acid (e.g., 1 M HCl) and stir for an additional hour to hydrolyze the resulting enol ether to the target aldehyde.
- Work-up: Extract the product with a suitable organic solvent like diethyl ether or ethyl acetate. Wash the combined organic layers with saturated sodium bicarbonate solution and brine. Dry over anhydrous sodium sulfate.
- Purification: After removing the solvent under reduced pressure, purify the crude product by flash column chromatography to isolate **2-(2-Methoxy-5-methylphenyl)acetaldehyde**.



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Proposed two-step synthesis of the target compound.

## Potential Applications in Research and Drug Development

While specific applications for **2-(2-Methoxy-5-methylphenyl)acetaldehyde** have not been documented, its structural class, substituted phenylacetaldehydes, are valuable intermediates in medicinal chemistry.[9]

- Scaffold for Biologically Active Molecules: The aldehyde functionality serves as a versatile handle for various chemical transformations, including reductive amination to form phenylethylamine derivatives, oxidation to phenylacetic acids, and condensation reactions to form heterocycles.

- **Precursor to Phenylethylamines:** Substituted phenylethylamines are a core scaffold in numerous pharmaceuticals and psychoactive compounds. The target aldehyde could be a precursor to novel analogs with potential activity at various receptors in the central nervous system.
- **Fragrance and Flavor Chemistry:** Phenylacetaldehyde and its derivatives are known for their pleasant floral and honey-like aromas and are used in perfumery.[3] The substitution pattern of the target molecule may impart unique olfactory properties.

## Analytical Characterization

The structural elucidation and purity assessment of **2-(2-Methoxy-5-methylphenyl)acetaldehyde** can be achieved using standard analytical techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for the structural confirmation of the target molecule.[2]

- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aldehyde proton (singlet, ~9.7 ppm), the methylene protons adjacent to the aldehyde (doublet, ~3.6 ppm), the aromatic protons (in the range of 6.8-7.2 ppm), the methoxy group protons (singlet, ~3.8 ppm), and the methyl group protons (singlet, ~2.3 ppm).
- **<sup>13</sup>C NMR:** The carbon NMR spectrum will display a resonance for the carbonyl carbon around 200 ppm, along with signals for the aromatic, methoxy, methyl, and methylene carbons.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is an ideal technique for assessing the purity and confirming the molecular weight of the compound.[10][11]

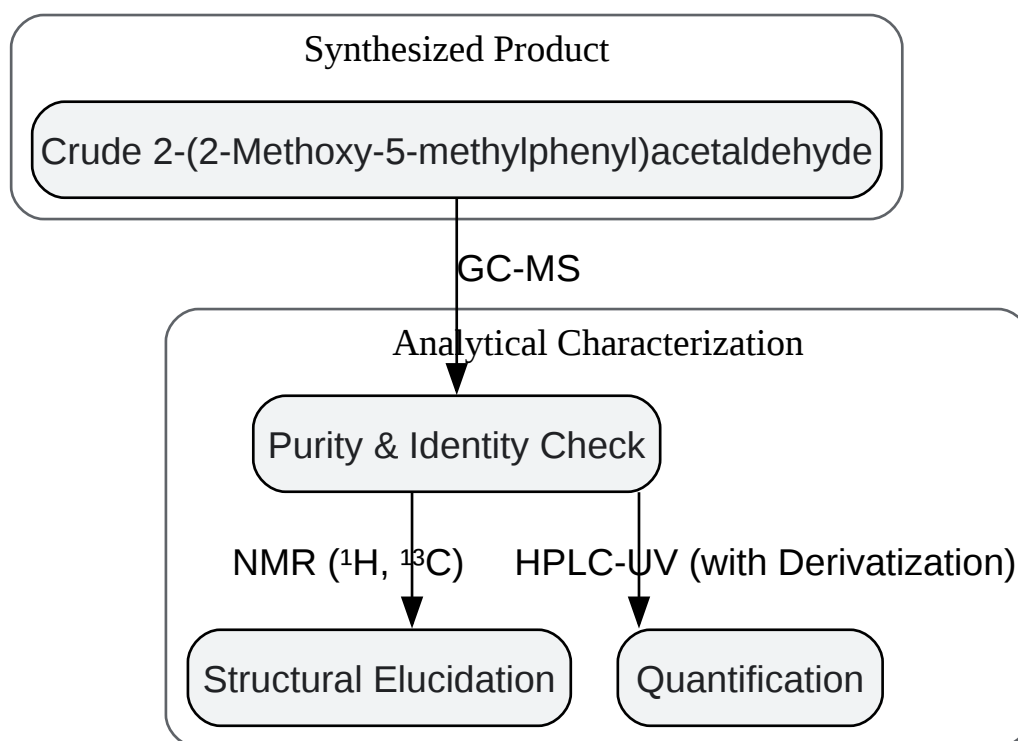
- **Sample Preparation:** Prepare a dilute solution of the compound in a volatile organic solvent such as dichloromethane or ethyl acetate.
- **GC Conditions:**
  - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms).

- Injector Temperature: 250 °C.
- Oven Program: Start at 80 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min.
- Carrier Gas: Helium.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400. The mass spectrum should show a molecular ion peak (M<sup>+</sup>) at m/z 164, corresponding to the molecular weight of C<sub>10</sub>H<sub>12</sub>O<sub>2</sub>. Characteristic fragmentation patterns for phenylacetaldehydes would also be expected.

## High-Performance Liquid Chromatography (HPLC)

HPLC is suitable for purity determination and quantification. Due to the aldehyde functionality, derivatization with 2,4-dinitrophenylhydrazine (DNPH) is a common method to enhance UV detection.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Derivatization: React the aldehyde with an acidic solution of DNPH to form the corresponding hydrazone.
- HPLC System:
  - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).
  - Mobile Phase: A gradient of acetonitrile and water.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV detector at 360 nm.
  - Injection Volume: 20 μL.



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Workflow for analytical characterization.

## Safety and Handling

Specific safety data for **2-(2-Methoxy-5-methylphenyl)acetaldehyde** is not available. Therefore, precautions should be based on the known hazards of the phenylacetaldehyde class of compounds.<sup>[15]</sup> Aromatic aldehydes can be irritants and may be harmful if ingested or absorbed through the skin.

Table 3: General Safety Information for Aromatic Aldehydes

Hazard Category	Precautionary Statements
GHS Pictograms	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash hands thoroughly after handling. P280: Wear protective gloves/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

#### Handling Recommendations:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place away from oxidizing agents and direct sunlight.

## Conclusion

**2-(2-Methoxy-5-methylphenyl)acetaldehyde** is a specialty chemical with potential as a building block in synthetic and medicinal chemistry. This guide has provided a detailed, though partially predictive, overview of its identity, properties, synthesis, and analysis. The proposed synthetic route via methylation of 5-methylsalicylaldehyde followed by a Wittig homologation

offers a logical and feasible pathway for its preparation in a laboratory setting. The analytical methods described are robust and suitable for the characterization and quality control of this compound. As with any specialty chemical, all handling and experimental work should be conducted with appropriate safety precautions. This guide serves as a critical resource for scientists and researchers, enabling further exploration of the chemistry and potential applications of this and related substituted phenylacetaldehydes.

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